

WAY-604440: An Obscure Molecule with Limited Public Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAY-604440

Cat. No.: B15552033

[Get Quote](#)

Despite a comprehensive search of publicly available scientific literature and databases, detailed pharmacological and toxicological information on the compound **WAY-604440** remains elusive. While its chemical identity is established, data regarding its biological activity, mechanism of action, and safety profile are not readily accessible, precluding the creation of an in-depth technical guide at this time.

WAY-604440, identified by the CAS number 501113-03-7 and the chemical name 1-(4-chlorophenyl)-2-((4-methyl-5-(pyridin-4-yl)-4H-1,2,4-triazol-3-yl)thio)ethanone, is listed by several chemical suppliers as a research compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) MedchemExpress describes it as an "active molecule" and an "inhibitor," however, the specific biological target or targets and the nature of its inhibitory activity are not specified.[\[2\]](#)

The prefix "WAY" in the compound's name suggests it may have originated from the research and development pipeline of Wyeth Pharmaceuticals, which was later acquired by Pfizer. It is possible that **WAY-604440** is an early-stage discovery compound for which extensive preclinical data has not been published in peer-reviewed journals or presented in public forums. Information on such compounds may be contained within internal corporate reports or patent applications that are not indexed in standard scientific search engines.

A thorough search for pharmacological data, including binding affinities, in vitro functional assays, and in vivo efficacy studies, yielded no specific results for **WAY-604440**. Similarly, no toxicological data, such as acute or chronic toxicity studies, genotoxicity assays, or safety pharmacology assessments, could be located in the public domain.

Without access to primary research articles, patents, or corporate disclosures detailing the pharmacology and toxicology of **WAY-604440**, it is not possible to provide the requested quantitative data tables, detailed experimental protocols, or visualizations of its signaling pathways or experimental workflows.

Further investigation into this compound would likely require access to proprietary databases or direct inquiry with the originating research institution. Researchers, scientists, and drug development professionals interested in **WAY-604440** are advised to seek out any potential patent filings or to monitor the scientific literature for any future publications that may disclose its biological properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. yeasen.com [yeasen.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. WAY-604440 - CAS:501113-03-7 - 凯美商城-化学品电商综合服务平台 [bjchemical.com]
- 4. WAY-604440 - CAS:501113-03-7 - 吉林金泰化玻有限公司 [jtos-service.com]
- 5. WAY-604440 - CAS:501113-03-7 - 阿镁生物 [amaybio.com]
- To cite this document: BenchChem. [WAY-604440: An Obscure Molecule with Limited Public Data]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15552033#way-604440-pharmacology-and-toxicology>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com